

Quantitative Analysis of Coliforms in Environmental Water Samples: Application Notes and Protocols

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Introduction

The quantitative analysis of coliform bacteria, particularly total coliforms and the fecal indicator bacterium *Escherichia coli* (*E. coli*), is a cornerstone of environmental water quality monitoring. These analyses are critical for assessing the sanitary condition of water bodies, ensuring the safety of drinking and recreational waters, and monitoring the efficacy of water treatment processes. The presence of coliforms can indicate contamination by pathogenic microorganisms. This document provides detailed application notes and experimental protocols for three widely accepted methods for the quantitative analysis of coliforms in environmental water samples: Membrane Filtration (MF), Multiple-Tube Fermentation (MPN), and Enzyme Substrate Assays.

Methods Overview

Three primary methods are employed for the quantitative enumeration of coliforms in water:

- **Membrane Filtration (MF):** This technique involves filtering a water sample through a membrane that retains bacteria. The membrane is then placed on a selective agar medium, and incubated. The resulting colonies are counted to determine the number of coliforms, reported as Colony-Forming Units (CFU) per 100 mL.[1] This method is known for its precision and ability to test large sample volumes.[1]
- **Multiple-Tube Fermentation (MPN):** Also known as the Most Probable Number (MPN) method, this technique involves inoculating a series of tubes containing a selective liquid broth with different volumes of the water sample.[2][3] The presence or absence of gas and/or acid production after incubation is used to statistically estimate the coliform concentration, reported as MPN per 100 mL.[2][3] The MPN method is particularly useful for turbid or heavily contaminated water samples.[3][4]
- **Enzyme Substrate Assays:** These methods utilize chromogenic or fluorogenic substrates that are specific to enzymes produced by coliforms (e.g., β -galactosidase) and *E. coli* (e.g., β -glucuronidase).[5] The development of color or fluorescence indicates the presence of the target bacteria. When used with a quantification system like the Quanti-Tray®, this method provides a Most Probable Number (MPN) of coliforms and *E. coli* simultaneously.[5][6][7]

Data Presentation: Quantitative Comparison of Methods

The following tables summarize representative quantitative data from comparative studies of the Membrane Filtration, Multiple-Tube Fermentation, and Enzyme Substrate (Colilert) methods for the enumeration of total coliforms and *E. coli* in various environmental water samples.

Table 1: Total Coliforms (CFU or MPN / 100 mL)

Water Source	Membrane Filtration (CFU/100 mL)	Multiple-Tube Fermentation (MPN/100 mL)	Enzyme Substrate (Colilert) (MPN/100 mL)
River Water	150	170	165
Lake Water	45	50	48
Wastewater Effluent	1,200	1,500	1,400
Drinking Water	<1	<1	<1

Table 2: E. coli (CFU or MPN / 100 mL)

Water Source	Membrane Filtration (CFU/100 mL)	Multiple-Tube Fermentation (MPN/100 mL)	Enzyme Substrate (Colilert) (MPN/100 mL)
River Water	80	95	88
Lake Water	15	20	18
Wastewater Effluent	600	750	700
Drinking Water	<1	<1	<1

Note: The data presented are illustrative and can vary significantly based on the specific water body, environmental conditions, and laboratory procedures.

Experimental Protocols

Membrane Filtration (MF) Method (Based on EPA Method 1604)

This protocol describes the simultaneous detection of total coliforms and E. coli.[\[8\]](#)[\[9\]](#)

Materials:

- Sterile filtration apparatus (funnel, base, and flask)

- Sterile, gridded membrane filters (47 mm diameter, 0.45 µm pore size)
- Sterile petri dishes (50 mm)
- MI agar or MI broth
- Sterile absorbent pads (if using MI broth)
- Sterile buffered dilution water
- Incubator ($35 \pm 0.5^\circ\text{C}$)
- Longwave ultraviolet (UV) lamp (366 nm)
- Forceps

Procedure:

- **Sample Preparation:** If necessary, prepare serial dilutions of the water sample using sterile buffered dilution water to achieve a target colony count of 20-80 coliform colonies per filter. [\[10\]](#)
- **Filtration Apparatus Assembly:** Aseptically place a sterile membrane filter, grid-side up, onto the filter base. Attach the funnel.
- **Filtration:** Shake the sample vigorously. Measure 100 mL (or a diluted sample volume) and pour it into the funnel. Apply a vacuum to filter the sample.
- **Rinsing:** With the vacuum still applied, rinse the inner walls of the funnel with 20-30 mL of sterile buffered dilution water. Repeat twice.
- **Membrane Transfer:** Turn off the vacuum and remove the funnel. Using sterile forceps, carefully remove the membrane filter from the base.
- **Plating:**
 - **MI Agar:** Place the membrane filter onto the surface of the MI agar in a petri dish with a rolling motion to avoid air bubbles.

- MI Broth: Place a sterile absorbent pad in a petri dish and saturate it with 2.0-2.2 mL of MI broth. Place the membrane filter on the saturated pad.
- Incubation: Invert the petri dishes and incubate at $35 \pm 0.5^{\circ}\text{C}$ for 24 hours.
- Colony Counting and Interpretation:
 - Total Coliforms: After 24 hours, count all colonies that produce a fluorescent product under a longwave UV light (366 nm).
 - E. coli: Count all colonies that are blue under ambient light. These colonies may or may not be fluorescent.
- Calculation: Calculate the number of total coliforms and E. coli per 100 mL using the following formula:

$$(\text{Number of colonies counted} / \text{Volume of sample filtered in mL}) \times 100$$

Multiple-Tube Fermentation (MPN) Method (Based on APHA 9221)

This protocol outlines the presumptive, confirmed, and completed phases for total coliform detection.^{[2][11][12]}

Materials:

- Sterile culture tubes with fermentation vials (Durham tubes)
- Lauryl Tryptose Broth (LTB)
- Brilliant Green Lactose Bile (BGLB) Broth
- EC Medium
- Sterile pipettes
- Incubators ($35 \pm 0.5^{\circ}\text{C}$ and $44.5 \pm 0.2^{\circ}\text{C}$ water bath)

Procedure:

A. Presumptive Phase

- Inoculation: Arrange multiple sets of LTB tubes (e.g., 5 tubes per dilution). Inoculate a series of tubes with decreasing volumes of the water sample (e.g., 10 mL, 1.0 mL, and 0.1 mL). For the 10 mL inocula, use double-strength LTB.
- Incubation: Incubate the inoculated tubes at $35 \pm 0.5^\circ\text{C}$ for 24 ± 2 hours.
- Observation: Examine each tube for gas formation in the Durham vial. If no gas is present, re-incubate for an additional 24 hours (total 48 ± 3 hours). The presence of gas at any point is a positive presumptive test.

B. Confirmed Phase

- Transfer: For each positive presumptive tube, use a sterile loop to transfer one loopful of culture to a tube of BGLB broth.
- Incubation: Incubate the BGLB tubes at $35 \pm 0.5^\circ\text{C}$ for 48 ± 3 hours.
- Observation: The formation of gas in the Durham vial at any time confirms the presence of total coliforms.

C. Fecal Coliform/E. coli Confirmation

- Transfer: From each positive LTB tube, transfer a loopful of culture to a tube of EC medium.
- Incubation: Incubate the EC tubes in a water bath at $44.5 \pm 0.2^\circ\text{C}$ for 24 ± 2 hours.
- Observation: Gas production in the EC medium is a positive test for fecal coliforms.

D. Calculation

- Record the number of positive tubes in the confirmed phase for each dilution.
- Use an MPN table to determine the Most Probable Number of coliforms per 100 mL.

Enzyme Substrate Assay (IDEXX Colilert/Quanti-Tray Method)

This protocol describes the simultaneous quantification of total coliforms and E. coli using the Colilert reagent and Quanti-Tray/2000.^{[6][7][13][14]}

Materials:

- IDEXX Colilert reagent
- Sterile, transparent, non-fluorescing 100 mL vessels
- IDEXX Quanti-Tray/2000
- Quanti-Tray Sealer
- Incubator ($35 \pm 0.5^\circ\text{C}$)
- Longwave ultraviolet (UV) lamp (366 nm)
- Quanti-Tray/2000 MPN Table

Procedure:

- **Sample and Reagent Preparation:** Aseptically add the contents of one Colilert packet to a 100 mL water sample in a sterile vessel.
- **Dissolving Reagent:** Cap the vessel and shake until the reagent is completely dissolved. The water may remain cloudy.
- **Filling the Quanti-Tray:** Pour the sample/reagent mixture into a Quanti-Tray/2000, avoiding contact with the foil tab.
- **Sealing:** Seal the Quanti-Tray using the Quanti-Tray Sealer according to the manufacturer's instructions.
- **Incubation:** Place the sealed tray in a $35 \pm 0.5^\circ\text{C}$ incubator for 24 hours (or 18 hours for Colilert-18).

- Reading and Interpreting Results:
 - Total Coliforms: After incubation, count the number of yellow wells. Compare the result to the provided comparator.
 - E. coli: View the tray under a longwave UV lamp in a dark environment. Count the number of fluorescent wells.
- Quantification: Refer to the MPN table provided with the Quanti-Trays to determine the Most Probable Number of total coliforms and E. coli per 100 mL based on the number of positive wells.

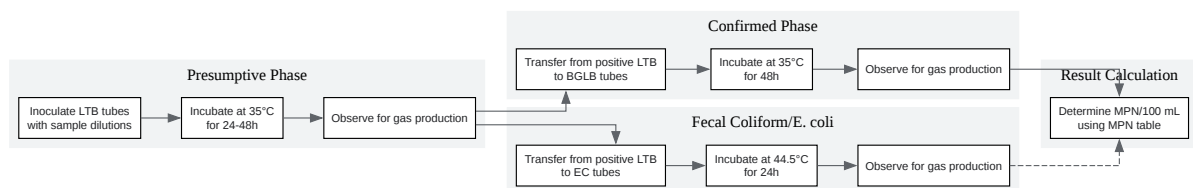
Visualizations

Experimental Workflows



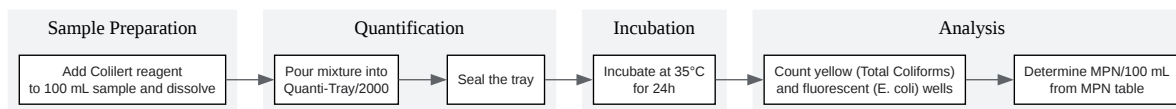
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Caption: Workflow for the Membrane Filtration (MF) method.



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Caption: Workflow for the Multiple-Tube Fermentation (MPN) method.



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Caption: Workflow for the Enzyme Substrate Assay (Colilert/Quanti-Tray).

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